

Essential Safety and Disposal Protocols for JND3229

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Compound of Interest

Compound Name: JND3229

Cat. No.: B15612895

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Disclaimer: No specific Safety Data Sheet (SDS) for **JND3229** was found in publicly available resources. The following procedures are based on general best practices for the disposal of small molecule kinase inhibitors, which are often categorized as hazardous chemical waste. Researchers, scientists, and drug development professionals must always consult their institution's Environmental Health and Safety (EHS) department and the specific SDS for the compound being used before handling or disposal. This guide provides essential safety and logistical information but should not supersede local regulations and protocols.

JND3229 is a reversible EGFR C797S inhibitor used in cancer research, particularly in the study of non-small cell lung carcinoma.^[1] Proper handling and disposal are crucial for laboratory safety and environmental protection.

Chemical and Physical Properties of JND3229

| Property | Value | Source |
|----------------------|----------------------------|--------|
| CAS Number | 2260886-64-2 | [1][2] |
| Molecular Formula | C33H41ClN8O2 | [2] |
| Molecular Weight | 617.20 g/mol | [2] |
| Exact Mass | 616.3041 | [2] |
| Purity | >98% | [2] |
| Appearance | Solid powder | [2] |
| Solubility | Soluble in DMSO | [2] |
| Storage (Short Term) | 0 - 4 °C for days to weeks | [2] |
| Storage (Long Term) | -20 °C for months to years | [2] |

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to wear appropriate Personal Protective Equipment (PPE). All handling of **JND3229** and its associated waste should be conducted within a certified chemical fume hood to prevent the inhalation of dust or aerosols.[3]

Required PPE:

- Double nitrile gloves
- Safety goggles or a face shield
- Laboratory coat

Step-by-Step Disposal Procedures for JND3229

The proper disposal of **JND3229** involves segregation, decontamination (where applicable), containment, and labeling.

Step 1: Waste Segregation

Waste must be segregated at the point of generation. It is critical to not mix chemical waste with regular trash or biohazardous waste unless explicitly directed by your institution's EHS department.[\[3\]](#)

- Solid Waste:
 - Contaminated Materials: Any items that have come into direct contact with **JND3229**, such as pipette tips, tubes, vials, gloves, and bench paper, are to be treated as contaminated solid chemical waste.[\[3\]](#)
 - Unused Compound: Excess or expired solid **JND3229** powder must be disposed of as hazardous chemical waste and should never be washed down the drain.[\[3\]](#)
- Liquid Waste:
 - Contaminated Solutions: All solutions containing **JND3229**, including those from cell culture media, assay buffers, or stock solutions (e.g., in DMSO), must be collected as liquid chemical waste.[\[3\]](#) Be mindful of solvent compatibility; halogenated and non-halogenated solvent waste streams should generally be collected in separate, compatible containers.[\[3\]](#)

Step 2: Waste Containment and Labeling

- Place all solid and liquid chemical waste into appropriate, leak-proof containers provided by your institution's EHS department.
- Ensure containers are clearly labeled with "Hazardous Waste" and the specific chemical name (**JND3229**). The label should also include the accumulation start date and the responsible researcher's name and contact information.

Step 3: Temporary Storage

- Store sealed waste containers in a designated, well-ventilated satellite accumulation area within the laboratory.
- This area should have secondary containment to mitigate any potential leaks.[\[3\]](#)

Step 4: Disposal Request

- Once a waste container is full or the experiment is complete, arrange for disposal through your institution's EHS department.
- Follow their specific procedures for requesting a waste pickup.[3]

Disposal Workflow Diagram



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Caption: Workflow for the safe segregation, containment, and disposal of **JND3229** waste.

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References

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- To cite this document: BenchChem. [Essential Safety and Disposal Protocols for JND3229]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612895#jnd3229-proper-disposal-procedures]

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